A Comparative Guide to Uncertainty Quantification in Tungsten-184 Nuclear Data

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Tungsten-184*
CAS No.:	*14265-82-8*
Cat. No.:	*B084614*

Get Quote

Prepared for: Researchers and Scientists in Nuclear Physics and Reactor Technology

This guide provides an objective comparison of methodologies used to quantify uncertainties in experimental and evaluated nuclear data for **Tungsten-184** (W-184). Accurate W-184 cross-section data, along with realistic uncertainty estimates, are crucial for a range of applications, particularly in the design and safety analysis of future fusion reactors where tungsten is a primary candidate for plasma-facing components. This document summarizes key experimental techniques, nuclear modeling codes, and evaluation procedures, presenting quantitative data in structured tables and workflows to facilitate comparison.

Principal Sources of Uncertainty in W-184 Data

The total uncertainty in an evaluated nuclear data file for W-184 is a complex aggregation of uncertainties from experimental measurements and the theoretical models used to interpret and supplement them. These sources can be broadly categorized as follows:

- Experimental Uncertainties: These are tied to the measurement process itself. They are further divided into:

© 2026 BenchChem. All rights reserved.

  - Statistical Uncertainties: Primarily related to the number of detected events (counting statistics).
  - Systematic Uncertainties: Arise from factors like detector efficiency, beam flux normalization, target thickness and enrichment, and decay data (half-life, branching ratios) used in activation measurements.[1][2]

- Nuclear Model and Parameter Uncertainties: When experimental data is sparse or unavailable, nuclear models are used. The uncertainties in their predictions stem from:
  - Model Deficiencies: The underlying physics models (e.g., optical model, pre-equilibrium, statistical models) are approximations of complex nuclear interactions.
  - Parameter Uncertainties: Models rely on input parameters such as optical model potentials, nuclear level densities, and gamma-ray strength functions, all of which have inherent uncertainties.[3][4]

- Resonance Parameter Uncertainties: In the resolved resonance region (RRR), cross sections are described by a set of resonance parameters (e.g., energies, neutron widths, capture widths). The uncertainties in these fitted parameters are a major contributor to the overall data uncertainty in this energy range.[5]

- Evaluation and Covariance Generation: The process of combining various experimental datasets with model calculations to produce a final "evaluated" data file introduces further uncertainty. A critical component of modern evaluations is the covariance matrix, which describes the correlations between uncertainties at different energies and for different reaction channels.[6]

Fig. 1: Key sources of uncertainty contributing to evaluated nuclear data for W-184.

Comparison of Methodologies for Uncertainty Quantification

The quantification of uncertainty in W-184 data involves a combination of experimental protocols and sophisticated computational analysis.

© 2026 BenchChem. All rights reserved.

Two primary experimental techniques are used to measure neutron-induced reaction cross sections for W-184. Each has a distinct methodology and associated sources of uncertainty.

Activation Technique:

- Methodology: A sample of tungsten is irradiated with neutrons of a specific energy or spectrum. The subsequent radioactive decay of the product nuclei (e.g., W-185 from neutron capture on W-184) is measured using gamma-ray spectroscopy. The reaction cross section is determined from the induced activity.

- Uncertainty Sources: Major systematic uncertainties arise from the determination of the neutron flux, the precise mass and isotopic composition of the target, the efficiency calibration of the gamma-ray detector, and the literature values for the decay properties (half-life and gamma-ray intensities) of the product nucleus.

Time-of-Flight (ToF) Technique:

- Methodology: A pulsed neutron beam is directed at a tungsten sample. The energy of a neutron is determined by measuring the time it takes to travel from the source to the detector after interacting with the sample. This allows for the measurement of cross sections as a function of incident neutron energy, which is crucial for resolving individual resonances.

- Uncertainty Sources: Key uncertainties include neutron flux determination (often measured with a separate fission chamber), detector response and efficiency as a function of energy, background subtraction, and corrections for experimental effects like neutron multiple scattering and self-shielding within the sample.

© 2026 BenchChem. All rights reserved.

Parameter	Activation Technique	Time-of-Flight (ToF) Technique	Typical Uncertainty Contribution
Neutron Flux	High sensitivity; often relies on a monitor foil with a well-known cross section.	Measured directly as a function of energy; requires well-characterized flux monitor.	2-5%
Target Mass/Purity	Crucial for absolute cross section; requires precise weighing and isotopic analysis.	Crucial for absolute cross section; requires precise characterization.	<1%
Detector Efficiency	Energy-dependent calibration for gamma-rays is a major source of uncertainty.	Energy-dependent efficiency for neutrons or capture gamma-rays must be known.	2-10% (technique dependent)
Decay Data	Relies on external library data (half-life, branching ratios), which has its own uncertainty.	Not applicable for direct detection of reaction products (e.g., capture gamma-rays).	1-5%
Counting Statistics	Dependent on induced activity and counting time.	Dependent on beam intensity, run time, and cross section magnitude.	Varies widely

Table 1: Comparison of primary uncertainty sources in common experimental techniques for measuring W-184 neutron cross sections.[1][2]

Nuclear reaction codes are essential for interpreting experimental results and providing predictions where data is absent. These codes rely on the Hauser-Feshbach statistical model. However, differences in their implementation and built-in parameter libraries can lead to significantly different results and uncertainty estimates.

© 2026 BenchChem. All rights reserved.

For W-184, comparisons between codes like TALYS, EMPIRE, and CoH3 have revealed important discrepancies, particularly for the (n, n' γ) reaction. While models may agree for other tungsten isotopes, they have been shown to overestimate the W-184 cross section, potentially due to inaccuracies in the nuclear structure information used as input.[7][8][9][10][11]

Code	Primary Use	Uncertainty Quantification Method	Performance for W-184
TALYS	General purpose nuclear reaction simulation for analysis and data evaluation.	Provides sensitivity analysis; can be used in Monte Carlo methods by varying input parameters.	Overestimates the (n, n' γ) cross section compared to recent experimental data.
EMPIRE	Comprehensive nuclear reaction modeling with a focus on data evaluation.	Includes a Monte Carlo method to generate covariance data based on model parameter uncertainties.[12][13][14]	Used to generate prior covariance matrices for new tungsten evaluations.
CoH3	Nuclear reaction code often used for comparison and validation.	Primarily deterministic calculations; uncertainty must be assessed externally.	Similar to TALYS, overestimates the (n, n' γ) cross section for W-184.

Table 2: Comparison of nuclear reaction codes used in the analysis of W-184 data.

The final step is the "evaluation," where all available information is combined to produce the best estimate of the cross section and its uncertainty, stored in libraries like ENDF/B-VIII.0.

R-Matrix Analysis (Resolved Resonance Region):

- The code SAMMY is the standard tool for analyzing experimental data in the resolved resonance region.[15][16] It uses the R-matrix formalism to fit resonance parameters to measured data (e.g., from ToF experiments).

© 2026 BenchChem. All rights reserved.

- Uncertainty Quantification: SAMMY employs a Bayesian approach (generalized least-squares) to update prior resonance parameters and their uncertainties with new experimental data.[5][15] This process yields a full covariance matrix for the resonance parameters, which can then be propagated to the cross sections.[17][18]

Fast Neutron Region & Covariance Generation:

- Above the resonance region, cross sections are smoother and are described by nuclear models (e.g., TALYS, EMPIRE).

- Uncertainty Quantification: A common method involves using a Monte Carlo approach with a model code like EMPIRE to generate a "prior" covariance matrix.[12][13][19][20] This matrix reflects the uncertainties from the model parameters. This prior is then updated using the available experimental data through a Bayesian/least-squares method (e.g., with the GANDR system) to produce the final evaluated cross sections and their covariance matrix.[14]

Fig. 2: Workflow for modern nuclear data evaluation with uncertainty quantification.

Conclusion and Recommendations

The quantification of uncertainty in **Tungsten-184** nuclear data is a multi-faceted process that relies on the rigorous combination of high-quality experiments and sophisticated nuclear modeling.

- Comparison: For the Resolved Resonance Region, the use of the R-matrix code SAMMY with its Bayesian update capabilities provides the most robust method for generating cross sections and associated covariance data from ToF experiments.[15] For the Fast Neutron Region, the combination of Monte Carlo methods with codes like EMPIRE to generate a prior uncertainty estimate, followed by an update with experimental data, represents the state-of-the-art.[12][13][14]

- Discrepancies: Significant discrepancies still exist between different model code predictions (TALYS, EMPIRE) and experimental data for W-184, particularly for inelastic scattering.[7][8] This highlights the need for improved nuclear structure data and physics models to reduce these model-based uncertainties.

© 2026 BenchChem. All rights reserved.

- Recommendations for Researchers: When using W-184 nuclear data for simulations, it is critical to use modern evaluated libraries (e.g., ENDF/B-VIII.0) that include comprehensive covariance information. Propagating these uncertainties through simulations is essential for determining the confidence interval of the final results, be it for reactor neutronics, shielding calculations, or other applications. The choice of methodology—experimental or computational—should be guided by the specific energy range and reaction channel of interest, with a clear understanding of the inherent sources of uncertainty for each approach.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. epj-n.org [epj-n.org]
- 2. researchgate.net [researchgate.net]
- 3. The intermediate neutron capture process - II. Nuclear uncertainties | Astronomy & Astrophysics (A&A) [aanda.org]
- 4. [2109.00332] The intermediate neutron capture process II.Nuclear uncertainties [arxiv.org]
- 5. oecd-nea.org [oecd-nea.org]
- 6. oecd-nea.org [oecd-nea.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. cpc.ihep.ac.cn [cpc.ihep.ac.cn]
- 11. indico.ictp.it [indico.ictp.it]
- 12. Evaluation of Tungsten Nuclear Reaction Data with Covariances | ORNL [ornl.gov]
- 13. researchgate.net [researchgate.net]
- 14. Evaluation of Tungsten Nuclear Reaction Data with Covariances (Journal Article) | OSTI.GOV [osti.gov]
- 15. SAMMY | ORNL [ornl.gov]

- 16. www-nds.iaea.org [www-nds.iaea.org]
- 17. osti.gov [osti.gov]
- 18. Early applications of the R-matrix SAMMY code for charged-particle induced reactions and related covariances | EPJ Web of Conferences [epj-conferences.org]
- 19. nds.iaea.org [nds.iaea.org]
- 20. publications.anl.gov [publications.anl.gov]
- To cite this document: BenchChem. [A Comparative Guide to Uncertainty Quantification in Tungsten-184 Nuclear Data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084614/docs#a-comparative-guide-to-uncertainty-quantification-in-tungsten-184-nuclear-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.